

# Safe Handling and Storage of (1,2-Dibromoethyl)benzene: A Technical Guide

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## Compound of Interest

Compound Name: (1,2-Dibromoethyl)benzene

Cat. No.: B150757

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**(1,2-Dibromoethyl)benzene**, also known as styrene dibromide, is a vital reagent in pharmaceutical and agrochemical synthesis.[1] Its utility in research and development is significant, particularly in the formation of new carbon-carbon bonds and in the synthesis of specialty polymers.[1] However, its hazardous nature necessitates strict adherence to safety protocols to mitigate risks to researchers and scientists. This technical guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **(1,2-Dibromoethyl)benzene**.

## Hazard Identification and Classification

**(1,2-Dibromoethyl)benzene** is classified as a hazardous chemical that causes severe skin burns and eye damage.[2][3] It is also a lachrymator, meaning it can induce tearing.[4][5] Inhalation may cause respiratory irritation, and ingestion is harmful.[6][7]

GHS Hazard Classification:

- Skin Corrosion/Irritation, Category 1B[2]
- Serious Eye Damage/Eye Irritation, Category 1[2]

Signal Word: Danger[2]

Hazard Statements:

- H314: Causes severe skin burns and eye damage[4][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **(1,2-Dibromoethyl)benzene** is provided in the table below.

Property	Value	Reference
Chemical Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	[8]
Molecular Weight	263.96 g/mol	[1][8]
Appearance	Light yellow powder or solid	[2][4]
Melting Point	68 - 74 °C (154.4 - 163.4 °F)	[2]
Boiling Point	139 - 141 °C (282.2 - 285.8 °F) @ 15 mmHg	[2]
Solubility	Soluble in Methanol	[8]
Density	1.74 g/cm <sup>3</sup>	[8]

## Safe Handling Procedures

Due to its corrosive nature, handling **(1,2-Dibromoethyl)benzene** requires stringent engineering controls and personal protective equipment.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[4]
- Emergency eye wash stations and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[6]

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound.

PPE Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is required if there is a splash hazard.	<a href="#">[2]</a> <a href="#">[9]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing to prevent skin contact.	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge (e.g., P3) should be used if engineering controls are insufficient or during emergency situations.	

## General Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[7\]](#)
- Contaminated clothing should be removed immediately and washed before reuse.[\[4\]](#)

## Storage Procedures

Proper storage of **(1,2-Dibromoethyl)benzene** is crucial to prevent accidents and maintain its stability.

- General Storage: Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[9\]](#) Keep containers tightly closed.[\[4\]](#) The substance should be stored locked up.[\[2\]](#)[\[4\]](#)
- Specific Conditions: Keep in a dark place and sealed in a dry environment at room temperature.[\[8\]](#)[\[11\]](#) Some suppliers recommend storage at 0 - 8 °C.[\[1\]](#)
- Incompatible Materials: Avoid contact with bases and metals.[\[2\]](#)

## First Aid and Emergency Procedures

Immediate medical attention is required for any exposure to **(1,2-Dibromoethyl)benzene**.[\[2\]](#)[\[4\]](#)

Exposure Route	First Aid Measures	Reference
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediately call a poison center or doctor.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[12]</a>
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Call a physician immediately.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[12]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.	<a href="#">[2]</a> <a href="#">[4]</a>
Ingestion	Rinse mouth with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	<a href="#">[2]</a> <a href="#">[4]</a>

## Fire and Spill Response

- Fire Fighting: Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam to extinguish a fire.[\[10\]](#) Firefighters should wear self-contained breathing apparatus and full protective gear.

[2]

- Spill Cleanup: In case of a spill, evacuate the area. Wear appropriate PPE and avoid breathing dust. Sweep up the material and place it into a suitable container for disposal.[2][9] Prevent the spill from entering drains.[7]

## Experimental Protocols: Safety Parameter Determination

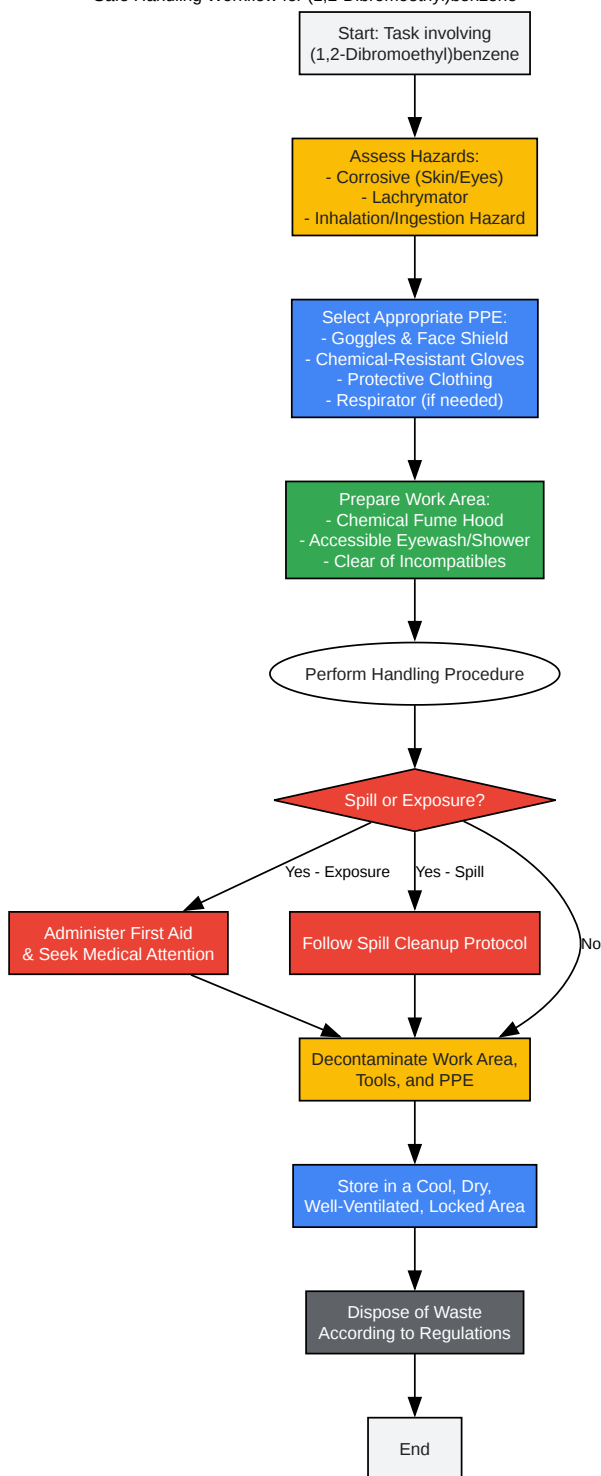
While specific experimental data for the development of the safety information presented here is not detailed in the available literature, the following are standard methodologies for determining key safety parameters for chemical compounds like **(1,2-Dibromoethyl)benzene**.

- Skin Corrosion/Irritation: Typically determined using in vitro methods with reconstructed human epidermis (RhE) models (e.g., OECD Test Guideline 431 and 439) or, historically, through in vivo studies on animals (e.g., OECD Test Guideline 404).
- Serious Eye Damage/Irritation: Assessed using in vitro methods such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD Test Guideline 437) or the Reconstructed human Cornea-like Epithelium (RhCE) test (OECD Test Guideline 492).
- Acute Toxicity: Determined for various exposure routes (oral, dermal, inhalation) through standardized animal testing protocols (e.g., OECD Test Guidelines 401, 402, and 403).

## Logical Workflow for Safe Handling

The following diagram illustrates the decision-making process for the safe handling and storage of **(1,2-Dibromoethyl)benzene**.

## Safe Handling Workflow for (1,2-Dibromoethyl)benzene

[Click to download full resolution via product page](#)Safe Handling Workflow for **(1,2-Dibromoethyl)benzene**

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